

# Personal protective equipment for handling 2,2,2-Trifluoroacetophenone

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## Compound of Interest

Compound Name: 2,2,2-Trifluoroacetophenone

Cat. No.: B138007

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## Essential Safety and Handling Guide for 2,2,2-Trifluoroacetophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,2,2-Trifluoroacetophenone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

### Key Hazards

**2,2,2-Trifluoroacetophenone** is a flammable liquid and vapor that can cause skin and serious eye irritation.<sup>[1][2]</sup> It may also cause respiratory irritation.<sup>[1]</sup> It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area, away from heat, sparks, and open flames.<sup>[1][3][4]</sup>

### Physical and Chemical Properties

A summary of the key quantitative data for **2,2,2-Trifluoroacetophenone** is provided in the table below for easy reference.

Property	Value
CAS Number	434-45-7
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> O
Molecular Weight	174.12 g/mol
Appearance	Colorless to light yellow liquid[1][4][5]
Boiling Point	165-166 °C[4][5][6]
Melting Point	-40 °C[4][5]
Density	1.24 g/mL at 25 °C[7]
Refractive Index	1.458 at 20 °C[6][7]

## Operational Plan: From Receipt to Disposal

This section outlines the procedural, step-by-step guidance for the safe handling and disposal of **2,2,2-Trifluoroacetophenone**.

## Personal Protective Equipment (PPE)

Before handling the chemical, ensure the following PPE is worn:

- Eye and Face Protection: Safety glasses with side shields or chemical goggles are mandatory.[3][8]
- Skin Protection: Wear chemical-resistant gloves and protective clothing to prevent skin contact.[8][9]
- Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood. [3][4] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be worn.[8]

## Handling and Storage

- Ventilation: Always handle **2,2,2-Trifluoroacetophenone** in a well-ventilated area or a chemical fume hood to minimize inhalation of vapors.[3][4]

- Ignition Sources: This chemical is flammable.[1][2] Keep it away from heat, sparks, open flames, and other ignition sources.[1][3] Use non-sparking tools and explosion-proof equipment.[1][2]
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[1][4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][4] The designated storage area should be a flammables area.[1]

## Disposal Plan

- Waste Classification: Chemical waste must be handled as hazardous waste.[2]
- Disposal Method: Dispose of contents and container to an authorized chemical waste collection point.[3] Do not dispose of down the drain. Options may include incineration in a licensed facility or burial in a specifically licensed landfill.[3] Consult local or regional waste management authorities for specific guidance.[3]
- Empty Containers: Empty containers may retain product residue (liquid and/or vapor) and can be dangerous.[1][4] Do not cut, drill, grind, or weld on or near containers.[3]

## Emergency Procedures

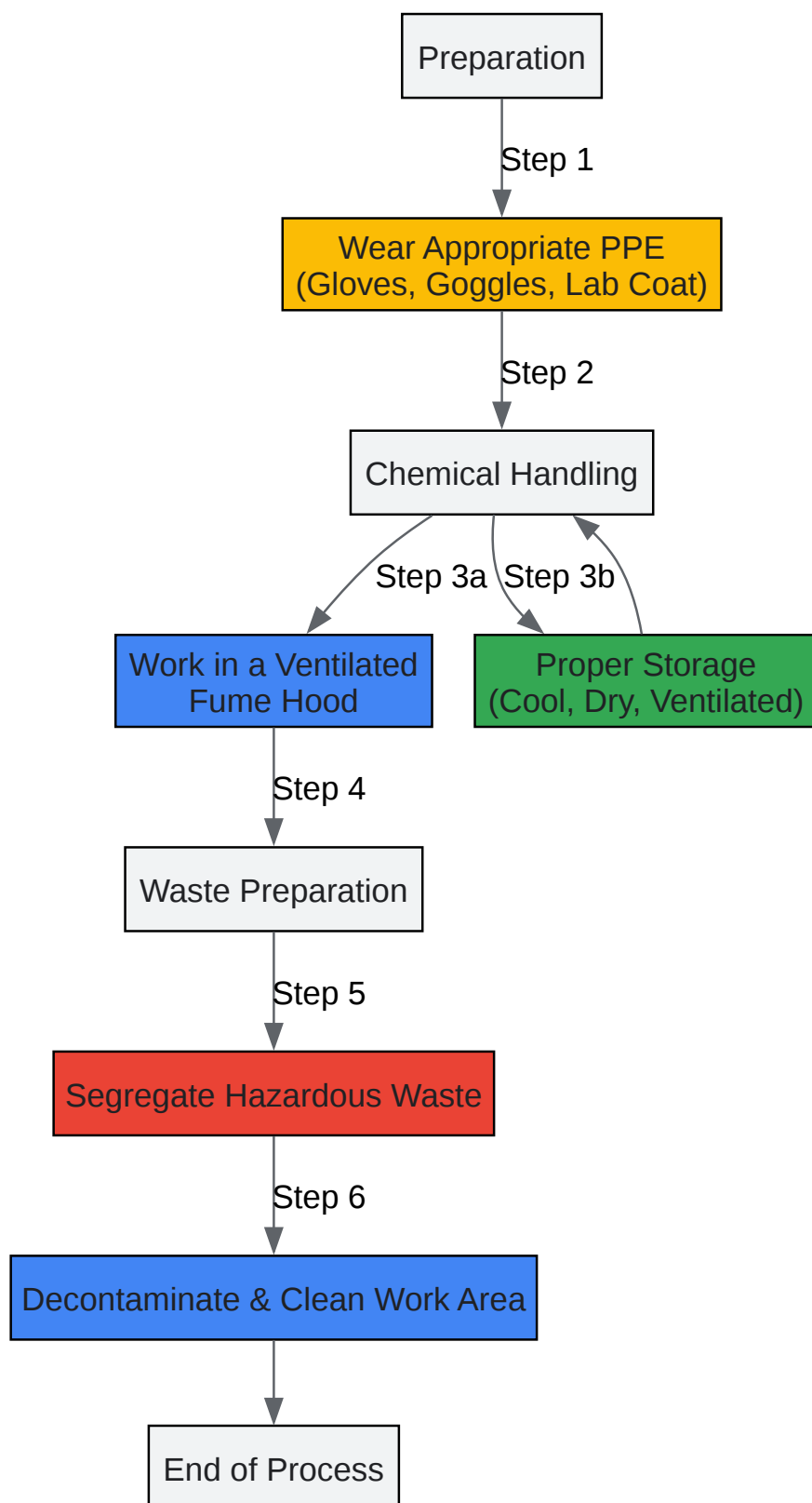
### Spill Response

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.[10] Remove all sources of ignition.[3][4]
- Containment: Wear appropriate PPE. For small spills, absorb with an inert material such as dry sand or earth and place it into a chemical waste container.[4]
- Cleanup: After the material is collected, clean the spill area.

### First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- Skin Contact: Remove contaminated clothing. Immediately flush skin with plenty of soap and water for at least 15 minutes. Get medical attention if irritation develops.[\[4\]](#)
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Seek immediate medical aid.[\[4\]](#)

## Workflow for Handling 2,2,2-Trifluoroacetophenone



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Caption: Workflow for the safe handling of **2,2,2-Trifluoroacetophenone**.

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## References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 2. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 3. [store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
- 4. 2,2,2-Trifluoroacetophenone(434-45-7)MSDS Melting Point Boiling Density Storage Transport [[m.chemicalbook.com](https://m.chemicalbook.com)]
- 5. [chemimpex.com](https://chemimpex.com) [[chemimpex.com](https://chemimpex.com)]
- 6. [scientificlabs.co.uk](https://scientificlabs.co.uk) [[scientificlabs.co.uk](https://scientificlabs.co.uk)]
- 7. 2,2,2-Trifluoroacetophenone 99 434-45-7 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 8. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 9. [oakwoodchemical.com](https://oakwoodchemical.com) [[oakwoodchemical.com](https://oakwoodchemical.com)]
- 10. [capotchem.com](https://capotchem.com) [[capotchem.com](https://capotchem.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,2,2-Trifluoroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b138007#personal-protective-equipment-for-handling-2-2-2-trifluoroacetophenone>]

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